

4-fluoro-L-phenylalanine CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-fluoro-L-phenylalanine

Cat. No.: B556548

[Get Quote](#)

An In-depth Technical Guide to 4-fluoro-L-phenylalanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-fluoro-L-phenylalanine**, a non-proteinogenic amino acid of significant interest in pharmaceutical research and biotechnology. This document details its chemical identity, safety information, experimental applications, and biological activity, with a focus on its role as a tool in cancer research and protein engineering.

Chemical Identity and Properties

4-fluoro-L-phenylalanine, also known as L-p-Fluorophenylalanine, is a derivative of the essential amino acid L-phenylalanine.^{[1][2]} The substitution of a hydrogen atom with a fluorine atom at the para position of the phenyl ring imparts unique chemical and biological properties.

Table 1: Chemical Identifiers for **4-fluoro-L-phenylalanine**

Identifier	Value
CAS Number	1132-68-9[1][2][3]
Molecular Formula	C ₉ H ₁₀ FNO ₂ [1][2][3][4]
Molecular Weight	183.18 g/mol [5]
IUPAC Name	(2S)-2-amino-3-(4-fluorophenyl)propanoic acid[4]
Synonyms	4F-Phe, L-para-Fluorophenylalanine, p-Fluoro-L-phenylalanine, (S)-2-Amino-3-(4-fluorophenyl)propionic acid[1][2][3]

Table 2: Physicochemical Properties of **4-fluoro-L-phenylalanine**

Property	Value	Source
Appearance	White to off-white crystalline powder	[2][4]
Melting Point	211-213 °C (decomposes)	[2]
Solubility	Soluble in PBS (pH 7.2) at 5 mg/mL	[1][3]
Optical Rotation	-23.0 to -27.0 deg (c=1, H ₂ O)	
Purity	≥98%	[1][3]

Safety and Handling

4-fluoro-L-phenylalanine is classified as an irritant and may be harmful if swallowed, in contact with skin, or inhaled.[6] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[5] Work should be conducted in a well-ventilated area to avoid dust formation.[5]

Table 3: GHS Hazard Information for **4-fluoro-L-phenylalanine**

Hazard Statement	Code	Classification
Harmful if swallowed	H302	Acute toxicity, oral (Category 4)
Harmful in contact with skin	H312	Acute toxicity, dermal (Category 4)
Causes skin irritation	H315	Skin irritation (Category 2)
Causes serious eye irritation	H319	Eye irritation (Category 2)
Harmful if inhaled	H332	Acute toxicity, inhalation (Category 4)

Source: PubChem CID 716312. Note that GHS classifications may vary by supplier.

Biological Activity and Mechanism of Action

4-fluoro-L-phenylalanine is a phenylalanine antagonist that acts as an inhibitor of protein synthesis.^{[1][3][7]} This property underlies its cytostatic and cytotoxic effects on cancer cells. It has been shown to inhibit the growth of MCF-7 breast cancer cells with an IC₅₀ value of 11.8 μM.^{[1][3]}

The primary mechanism of its anti-cancer activity involves its transport into the cell and subsequent interference with protein synthesis. As an analog of L-phenylalanine, it is recognized and transported into cells by amino acid transporters, particularly the L-type amino acid transporter 1 (LAT1), which is often overexpressed in cancer cells.



[Click to download full resolution via product page](#)

Mechanism of Action of **4-fluoro-L-phenylalanine** in Cancer Cells.

Experimental Protocols

Site-Specific Incorporation of **4-fluoro-L-phenylalanine** into Proteins for ^{19}F -NMR Studies

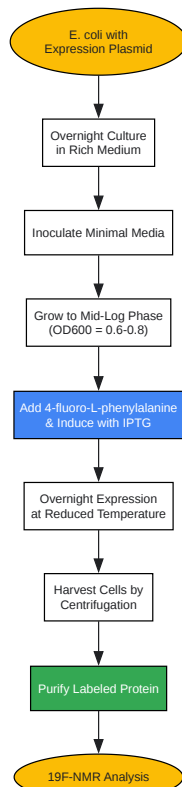
This protocol is adapted from established methods for the in vivo incorporation of non-canonical amino acids into proteins expressed in *E. coli*. This technique is invaluable for studying protein structure and dynamics using ^{19}F -NMR, as the fluorine atom provides a sensitive and specific spectroscopic probe.

Materials:

- E. coli expression strain (e.g., BL21(DE3)) containing the expression plasmid for the protein of interest.
- Minimal media (e.g., M9) supplemented with necessary nutrients.
- **4-fluoro-L-phenylalanine**.
- Other essential amino acids (to supplement the minimal media).
- IPTG (isopropyl β -D-1-thiogalactopyranoside) for induction.

Methodology:

- Culture Preparation: Grow a starter culture of the E. coli expression strain overnight in a rich medium (e.g., LB).
- Inoculation: Inoculate a larger volume of minimal media with the overnight culture.
- Growth: Grow the cells at 37°C with shaking until they reach an OD₆₀₀ of 0.6-0.8.
- Induction and Amino Acid Addition: Add **4-fluoro-L-phenylalanine** (e.g., to a final concentration of 50-100 mg/L) and supplement with other essential amino acids to prevent their synthesis from the added analog. Induce protein expression with an appropriate concentration of IPTG (e.g., 0.1-1 mM).
- Protein Expression: Reduce the temperature to 18-25°C and continue to express the protein overnight.
- Cell Harvesting: Harvest the cells by centrifugation.
- Protein Purification: Purify the labeled protein from the cell lysate using standard chromatography techniques (e.g., affinity, ion-exchange, size-exclusion chromatography).
- ¹⁹F-NMR Analysis: The purified protein containing **4-fluoro-L-phenylalanine** can then be analyzed by ¹⁹F-NMR spectroscopy to probe the local environment of the incorporated amino acid.



[Click to download full resolution via product page](#)

Workflow for Protein Labeling with **4-fluoro-L-phenylalanine**.

Chemical Synthesis of 4-fluoro-L-phenylalanine Derivatives

Various synthetic routes have been developed for the preparation of fluorinated phenylalanines. One common approach is the azalactone method.

General Azalactone Synthesis:

- **Condensation:** React 4-fluorobenzaldehyde with N-acetylglycine in the presence of a dehydrating agent (e.g., acetic anhydride) and a base (e.g., sodium acetate) to form the corresponding azalactone.
- **Hydrolysis:** The azalactone is then hydrolyzed to yield α -acetamido-4-fluorocinnamic acid.

- Asymmetric Hydrogenation: The double bond is reduced via asymmetric hydrogenation using a chiral catalyst (e.g., a rhodium complex with a chiral phosphine ligand) to introduce the desired stereochemistry at the α -carbon.
- Deprotection: The N-acetyl group is removed by hydrolysis (e.g., with acid or an acylase enzyme) to afford **4-fluoro-L-phenylalanine**.

Numerous variations and alternative synthetic strategies exist, including methods for radiolabeling with ^{18}F for use in positron emission tomography (PET).

Applications in Drug Development and Research

- Cancer Research: As an inhibitor of protein synthesis, **4-fluoro-L-phenylalanine** is a valuable tool for studying cancer cell metabolism and proliferation.[1][2] Its selective uptake by cancer cells with overexpressed amino acid transporters makes it a candidate for targeted therapies.
- Protein Engineering and Structural Biology: The incorporation of **4-fluoro-L-phenylalanine** into proteins allows for the study of protein structure, dynamics, and interactions using ^{19}F -NMR.[1][8] The fluorine atom serves as a non-perturbative probe, providing unique insights into the local environment within the protein.
- Drug Design: The fluorinated phenyl ring can alter the electronic properties and metabolic stability of peptides and small molecule drugs, making **4-fluoro-L-phenylalanine** a useful building block in medicinal chemistry.[2]
- Radiolabeling and Imaging: The synthesis of ^{18}F -labeled **4-fluoro-L-phenylalanine** enables its use as a tracer in PET imaging to visualize tumors and monitor treatment responses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. [chemimpex.com](https://www.chemimpex.com) [[chemimpex.com](https://www.chemimpex.com)]
- 3. 4-Fluoro-L-phenylalanine | CAS 1132-68-9 | Cayman Chemical | [Biomol.com](https://www.biomol.com) [[biomol.com](https://www.biomol.com)]
- 4. 4-Fluoro-L-phenylalanine, 98+% 5 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](https://www.thermofisher.com) [[thermofisher.com](https://www.thermofisher.com)]
- 5. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 6. 4-fluoro-L-phenylalanine | C9H10FNO2 | CID 716312 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-FLUORO-D,L-PHENYLALANINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Fluorine labeling of proteins for NMR studies – Bio-NMR Core [bionmr.cores.ucla.edu]
- To cite this document: BenchChem. [4-fluoro-L-phenylalanine CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b556548#4-fluoro-l-phenylalanine-cas-number-and-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com